Prepared for: Researchers, Scientists, and Drug Development Professionals

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Compound of Interest		
Compound Name:	*4-(2-Chlorophenyl)-3-thiosemicarbazide*	
CAS No.:	*42135-75-1*	
Cat. No.:	*B1630325*	*Get Quote*

Abstract

This technical guide provides a comprehensive overview of **4-(2-Chlorophenyl)-3-thiosemicarbazide** (CAS No: 42135-75-1), a versatile heterocyclic building block in medicinal chemistry and materials science. This document delves into its core physicochemical properties, established synthesis protocols, detailed spectral characterization, and a review of its current and potential applications, with a focus on its role as a precursor to biologically active molecules. The narrative synthesizes technical data with practical insights, offering a foundational resource for researchers engaged in the design and development of novel chemical entities.

Introduction: The Thiosemicarbazide Scaffold

Thiosemicarbazides are a class of compounds characterized by a thiourea group linked to a hydrazine moiety (-NH-NH-CS-NH_2). This unique structural motif serves as a critical pharmacophore and a versatile intermediate in organic synthesis.[1][2][3] The presence of nitrogen and sulfur atoms allows these molecules to act as excellent ligands, forming stable complexes with various metal ions, which can enhance their biological activity.[4][5]

4-(2-Chlorophenyl)-3-thiosemicarbazide, the subject of this guide, incorporates a 2-chlorophenyl substituent at the N-4 position. This substitution is significant, as the nature and position of aryl substituents can profoundly influence the molecule's steric and electronic

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properties, thereby modulating its biological profile.[6] This compound is not merely a chemical curiosity but a key starting material for synthesizing a wide array of derivatives, including thiosemicarbazones, triazoles, and thiazoles, which have demonstrated a broad spectrum of pharmacological activities.[7][8][9] This guide will explore the foundational chemistry and biology of this important intermediate.

Core Physicochemical Properties

A thorough understanding of a compound's physical and chemical properties is fundamental to its application in research and development. The key identifiers and properties for **4-(2-Chlorophenyl)-3-thiosemicarbazide** are summarized below.

Property	Value	Source
CAS Number	42135-75-1	[10][11][12]
Molecular Formula	$C_7H_8ClN_3S$	[10][11][13]
Molecular Weight	201.68 g/mol	[10][11][13]
Synonyms	N-(2-Chlorophenyl)hydrazinecarbothioamide, 2-Chlorophenylthiosemicarbazide	[11]
Monoisotopic Mass	201.01274 Da	[14]
Storage Temperature	Room Temperature	[15]

Synthesis and Mechanism

The synthesis of 4-aryl-3-thiosemicarbazides is a well-established process in organic chemistry. The primary route involves the nucleophilic addition of hydrazine to an appropriately substituted isothiocyanate.

Synthetic Pathway

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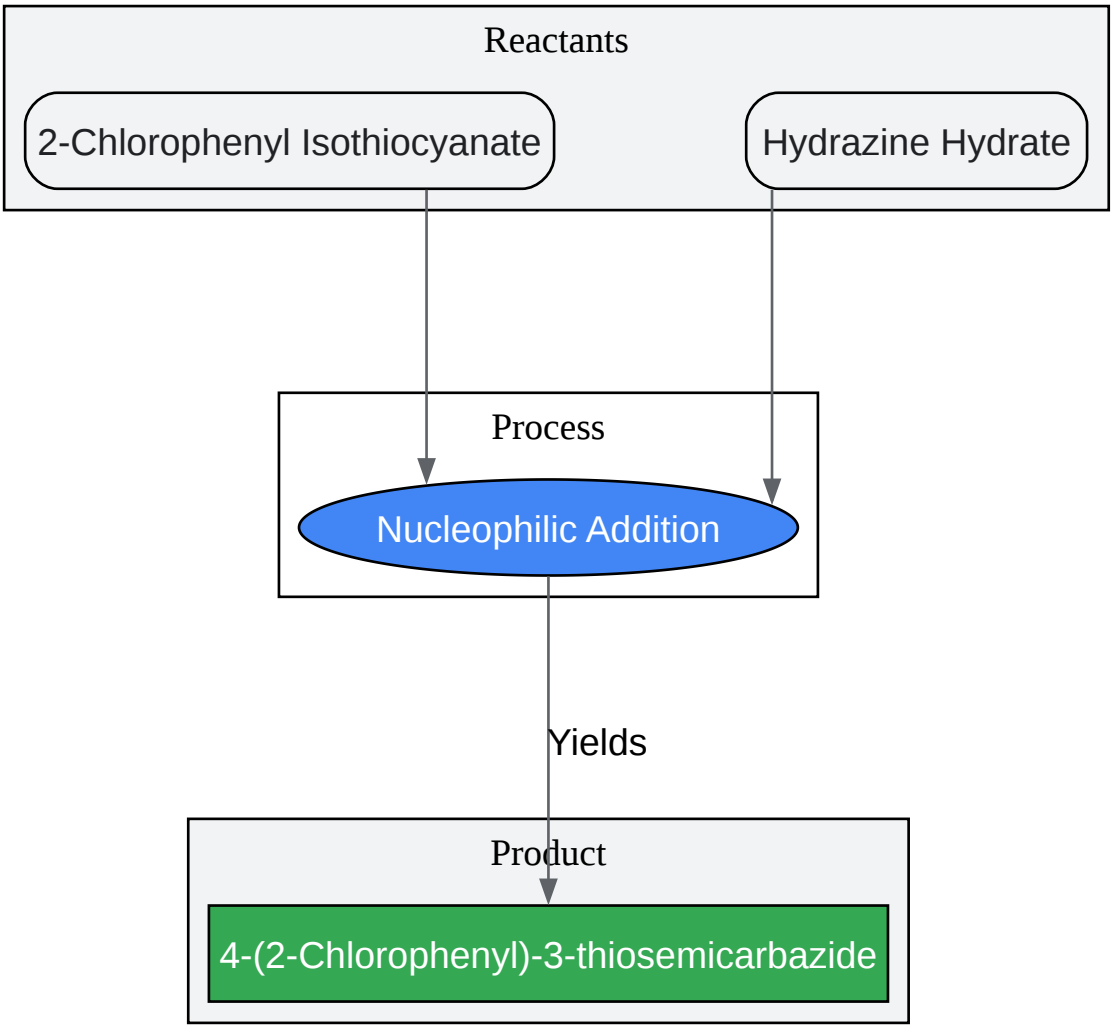
The standard synthesis of **4-(2-Chlorophenyl)-3-thiosemicarbazide** involves the reaction of 2-chlorophenyl isothiocyanate with hydrazine hydrate. The lone pair of electrons on one of the nitrogen atoms of hydrazine acts as a nucleophile, attacking the electrophilic carbon atom of the isothiocyanate group. This is a robust and efficient method, often resulting in good yields.[7][16]



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Caption: General synthesis pathway for **4-(2-Chlorophenyl)-3-thiosemicarbazide**.

Detailed Experimental Protocol: Synthesis

Causality: This protocol is adapted from general procedures for thiosemicarbazide synthesis.[16] Ethanol is chosen as the solvent due to the good solubility of the reactants and the ease of

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product precipitation upon cooling. The reaction is typically carried out under reflux to ensure it proceeds to completion.

- Setup: To a round-bottom flask equipped with a magnetic stirrer and reflux condenser, add 2-chlorophenyl isothiocyanate (1.0 equivalent) dissolved in absolute ethanol (20 mL).
- Reaction: Slowly add hydrazine hydrate (1.0-1.2 equivalents) to the stirred solution.
- Reflux: Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Isolation: After completion, cool the mixture to room temperature and then in an ice bath to facilitate precipitation.
- Purification: Collect the solid precipitate by vacuum filtration. Wash the solid with cold ethanol to remove any unreacted starting materials.
- Drying: Dry the purified product, **4-(2-Chlorophenyl)-3-thiosemicarbazide**, under vacuum. The product is typically obtained as a white or off-white solid.

Spectral Characterization

Structural elucidation of the synthesized compound is confirmed through standard spectroscopic techniques.

- Infrared (IR) Spectroscopy: The IR spectrum is expected to show characteristic absorption bands. Key signals include N-H stretching vibrations in the 3100-3400 cm^{-1} region, aromatic C-H stretching around 3000 cm^{-1}, and a strong C=S (thione) stretching band typically observed between 1250 cm^{-1} and 800 cm^{-1}.[2][5]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The spectrum in a solvent like DMSO-d_6 would display distinct signals for the aromatic protons in the 7.0-8.0 ppm range. The protons of the NH and NH_2 groups would appear as exchangeable singlets, often at lower fields (downfield).[2][16]
  - ^{13}C NMR: The carbon spectrum would show signals for the aromatic carbons, with the carbon attached to chlorine appearing at a characteristic shift. The most downfield signal

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would correspond to the C=S carbon, typically appearing in the range of 180-185 ppm.[17][18]

- Mass Spectrometry (MS): Mass spectral analysis would confirm the molecular weight of the compound. The ESI-MS spectrum should show a molecular ion peak $[M+H]^+$ corresponding to the calculated mass (202.02002 for $C_7H_9ClN_3S^+$).[14]

Biological Activities and Applications

While **4-(2-Chlorophenyl)-3-thiosemicarbazide** itself is primarily an intermediate, its structural backbone is integral to numerous biologically active compounds. The thiosemicarbazide moiety is a known pharmacophore that imparts a wide range of therapeutic properties.[1][3]

Role as a Precursor to Bioactive Molecules

The primary utility of **4-(2-Chlorophenyl)-3-thiosemicarbazide** is in the synthesis of more complex derivatives. The terminal primary amine of the hydrazine group is readily condensed with aldehydes and ketones to form thiosemicarbazones.[2][8][19] These thiosemicarbazones, and the heterocycles derived from them (e.g., triazoles, thiazolidinones), are the true effectors of biological activity.[7][9]

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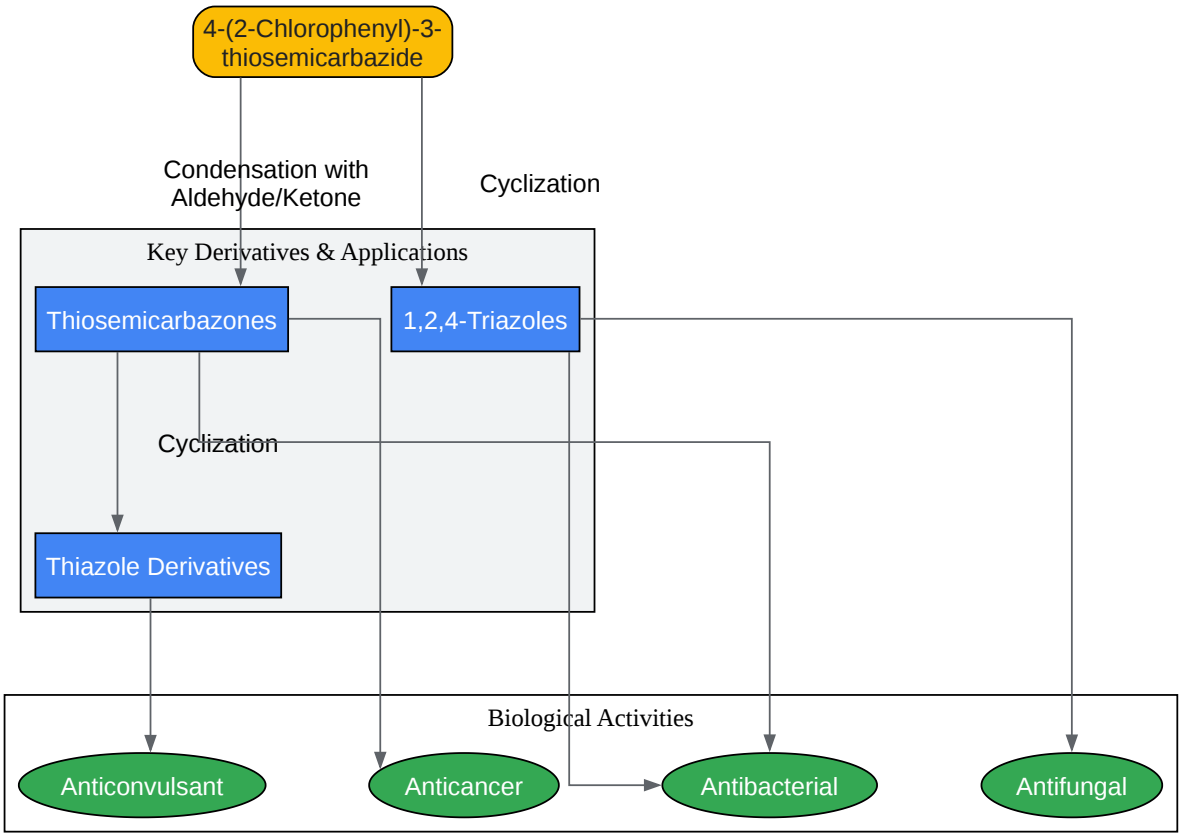

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